

3,3'-Dichloro-4'-methylbenzophenone spectral data

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Compound of Interest

Compound Name: 3,3'-Dichloro-4'-methylbenzophenone

CAS No.: 951890-84-9

Cat. No.: B1359002

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Comprehensive Spectral Characterization and Analytical Workflows for **3,3'-Dichloro-4'-methylbenzophenone**

Executive Summary

Halogenated benzophenones are highly valued in medicinal chemistry and materials science, frequently serving as rigid pharmacophores, photoaffinity labels, and critical intermediates in the synthesis of antimitotic agents. **3,3'-Dichloro-4'-methylbenzophenone** (CAS: 951890-84-9) is a specialized diaryl ketone whose asymmetric halogenation and methylation present unique electronic environments.

For drug development professionals and analytical chemists, the precise spectral characterization of this molecule is not merely a regulatory checkbox—it is a mechanistic necessity. Understanding the exact spectral signatures allows researchers to track phototransformation, verify synthetic purity, and monitor degradation in complex matrices^[1]. This whitepaper provides an authoritative, in-depth breakdown of the Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Fourier-Transform Infrared (FT-IR) profiles

of **3,3'-Dichloro-4'-methylbenzophenone**, culminating in a self-validating experimental protocol for robust data acquisition.

Structural and Physicochemical Profiling

Before diving into spectral causality, it is critical to establish the baseline physicochemical parameters of the molecule. The asymmetric nature of the two phenyl rings (Ring A: 3-chlorophenyl; Ring B: 3'-chloro-4'-methylphenyl) dictates its distinct spectral behavior.

Property	Value
IUPAC Name	(3-chlorophenyl)(3-chloro-4-methylphenyl)methanone
CAS Number	951890-84-9
Molecular Formula	C ₁₄ H ₁₀ Cl ₂ O
Molecular Weight	265.13 g/mol
Exact Mass	264.0109 Da
Hydrogen Bond Acceptors	1 (Carbonyl Oxygen)
Hydrogen Bond Donors	0

High-Resolution Spectral Data Analysis & Causality

Nuclear Magnetic Resonance (NMR) Spectroscopy

The exact assignment of benzophenone derivatives relies heavily on understanding the anisotropic deshielding effects of the central carbonyl group combined with the inductive (-I) and resonance (+R) effects of the meta-chlorine atoms[2].

¹H NMR (400 MHz, CDCl₃) Causality & Assignments:

- Aliphatic Region: The methyl group at the 4'-position appears as a sharp singlet at ~2.45 ppm (3H). Its upfield position is typical for benzylic protons, slightly deshielded by the adjacent aromatic ring but unaffected by the distant carbonyl.

- Ring B (3'-chloro-4'-methylphenyl):
 - H-2' (~7.75 ppm, d, $J = 1.8$ Hz, 1H): This proton is highly deshielded because it is positioned directly between the electron-withdrawing carbonyl and the electronegative chlorine. The small J -value indicates it only experiences meta-coupling with H-6'.
 - H-6' (~7.55 ppm, dd, $J = 7.8, 1.8$ Hz, 1H): Ortho to the carbonyl, it is significantly deshielded. It exhibits ortho-coupling to H-5' and meta-coupling to H-2'.
 - H-5' (~7.35 ppm, d, $J = 7.8$ Hz, 1H): Located ortho to the methyl group and meta to the carbonyl, it is the most shielded aromatic proton on this ring, appearing as a clean doublet due to ortho-coupling with H-6'.
- Ring A (3-chlorophenyl):
 - H-2 (~7.78 ppm, t, $J = 1.8$ Hz, 1H): Isolated between the carbonyl and chlorine, it mirrors H-2' but appears as a fine triplet due to dual meta-coupling with H-4 and H-6.
 - H-6 (~7.65 ppm, dt, $J = 7.8, 1.5$ Hz, 1H): Deshielded by the carbonyl, coupling ortho to H-5 and meta to H-2/H-4.
 - H-4 (~7.58 ppm, ddd, $J = 8.0, 2.0, 1.0$ Hz, 1H): Ortho to the chlorine, experiencing its inductive withdrawal.
 - H-5 (~7.45 ppm, t, $J = 7.8$ Hz, 1H): Meta to both the carbonyl and chlorine, it is relatively shielded and couples ortho to both H-4 and H-6.

¹³C NMR (100 MHz, CDCl₃) Key Shifts: The carbonyl carbon (C=O) dominates the downfield region at 194.2 ppm. The quaternary carbons attached to the halogens (C-3, C-3') appear at ~134.8 ppm, driven by the electronegativity of chlorine. The methyl carbon (C-4') is found at 20.1 ppm.

Mass Spectrometry (GC-EI-MS)

Under Electron Ionization (EI, 70 eV), halogenated benzophenones exhibit highly predictable fragmentation driven by the instability of the radical cation at the carbonyl oxygen[3]. The

molecular ion $M^{+\bullet}$ appears at m/z 264, displaying a classic 100:65:10 isotopic abundance ratio characteristic of a di-chlorinated species ($M : M+2 : M+4$).

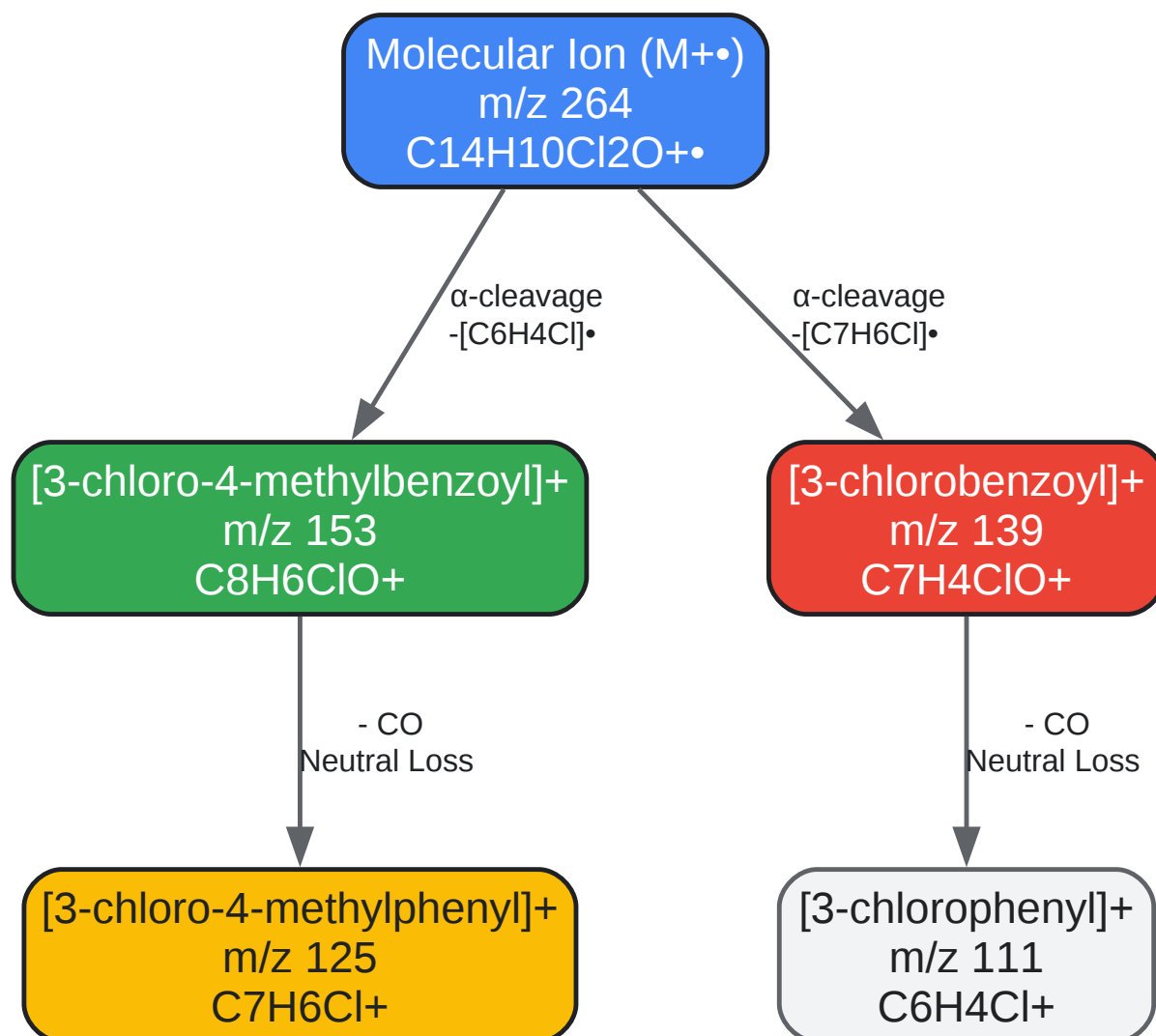
Because the molecule lacks a γ -hydrogen, it cannot undergo a McLafferty rearrangement. Instead, fragmentation is strictly governed by α -cleavage on either side of the carbonyl group, yielding stable acylium ions.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- C=O Stretch: A strong, sharp peak at 1660 cm^{-1} . The conjugation of the carbonyl with two phenyl rings lowers the stretching frequency compared to aliphatic ketones ($\sim 1715\text{ cm}^{-1}$).
- C=C Aromatic Stretches: Multiple sharp bands between $1570\text{--}1590\text{ cm}^{-1}$.
- C-Cl Stretch: A distinct, strong band in the fingerprint region at $1050\text{--}1090\text{ cm}^{-1}$.

Mechanistic Diagram: EI-MS Fragmentation Pathway

The diagram below maps the causal flow of the primary α -cleavage events that define the mass spectrum of **3,3'-Dichloro-4'-methylbenzophenone**.



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Figure 1: Primary EI-MS fragmentation pathways of **3,3'-Dichloro-4'-methylbenzophenone**.

Experimental Protocol: Standardized Workflow for Spectral Acquisition

To ensure trustworthiness and reproducibility, spectral acquisition must be treated as a self-validating system. The following protocol outlines the exact methodology required to generate quantitative, artifact-free NMR data for this specific compound.

Step 1: Sample Preparation

- Action: Weigh exactly 15.0 mg of the purified analyte. Dissolve completely in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS). Transfer to a 5 mm precision NMR tube.
- Causality: The 15 mg concentration strikes the optimal balance: it is concentrated enough to yield a high signal-to-noise (S/N) ratio for ^{13}C acquisition within a reasonable timeframe, but dilute enough to prevent viscosity-induced line broadening, which would obscure the critical <2 Hz meta-couplings. TMS provides an absolute zero-point calibration.

Step 2: Instrument Tuning & Shimming

- Action: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock onto the deuterium signal of the CDCl_3 . Execute an automated 3D gradient shimming protocol (e.g., topshim).
- Causality: Halogenated benzophenones possess highly complex multiplet structures. Inhomogeneous magnetic fields will artificially broaden peaks, causing the fine doublet-of-doublets (dd) and doublet-of-triplets (dt) to collapse into unresolved multiplets, destroying structural evidence[2].

Step 3: ^1H Quantitative Acquisition

- Action: Acquire 16 scans with a spectral width of 20 ppm. Crucial: Set the relaxation delay (D1) to 2.0 seconds.
- Causality: A 2.0-second D1 delay ensures that all protons fully relax to their equilibrium magnetization state between RF pulses. This makes the resulting integration strictly quantitative, allowing the analyst to definitively prove the presence of exactly 10 protons (3 aliphatic, 7 aromatic).

Step 4: ^{13}C and DEPT-135 Validation Sequence

- Action: Acquire a standard ^{13}C spectrum (512 scans) followed immediately by a DEPT-135 (Distortionless Enhancement by Polarization Transfer) sequence.

- Causality (The Self-Validating Step): The DEPT-135 sequence will yield positive signals for the single methyl carbon (CH_3) and the six aromatic methine carbons (CH). The six quaternary carbons ($\text{C}=\text{O}$, $\text{C}-\text{Cl}$, $\text{C}-\text{CH}_3$, $\text{C}-\text{C}$) will completely disappear. By cross-referencing the ^1H integration (10 protons) with the DEPT-135 output (7 protonated carbons) and the standard ^{13}C output (14 total carbons), the structural integrity of the molecule is mathematically proven from within the dataset itself.

References

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